

## **Application Notes and Protocols for Erap2-IN-1**

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Compound of Interest		
Compound Name:	Erap2-IN-1	
Cat. No.:	B12393922	Get Quote

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### Introduction

Endoplasmic Reticulum Aminopeptidase 2 (ERAP2) is a critical enzyme in the antigen processing and presentation pathway. Located in the endoplasmic reticulum, ERAP2 trims antigenic peptide precursors to optimal lengths for binding to Major Histocompatibility Complex (MHC) class I molecules.[1][2][3] This process is essential for the immune system's ability to recognize and eliminate infected or malignant cells.[4][5] Dysregulation of ERAP2 activity has been implicated in various diseases, including autoimmune disorders, cancer, and infectious diseases, making it a compelling target for therapeutic intervention.[4][6][7] **Erap2-IN-1** is a potent and selective small molecule inhibitor of ERAP2, designed to modulate its enzymatic activity and thereby alter the immunopeptidome presented by cancer cells, potentially enhancing their recognition by the immune system.[8][9]

These application notes provide a comprehensive guide for the experimental use of **Erap2-IN-1**, detailing its mechanism of action and providing protocols for its application in biochemical and cellular assays.

## **Mechanism of Action**

**Erap2-IN-1** functions as an inhibitor of the M1 zinc metalloprotease ERAP2.[1][10] By binding to the active site of ERAP2, **Erap2-IN-1** prevents the trimming of peptide substrates.[4] This inhibition leads to a shift in the repertoire of peptides presented by MHC class I molecules on the cell surface.[9] Specifically, inhibiting ERAP2 can lead to the presentation of novel antigenic peptides that can be recognized by cytotoxic T lymphocytes, thereby promoting an anti-tumor

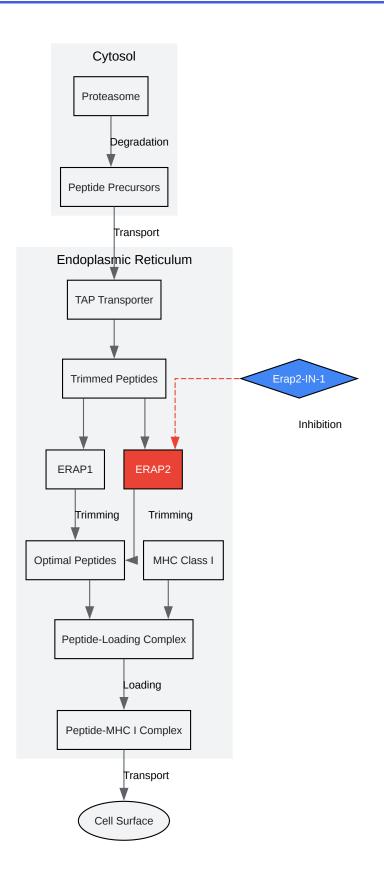


immune response.[9] ERAP2 has been shown to synergize with its homolog ERAP1 to shape the immunopeptidome.[11][12][13] While ERAP1 preferentially trims longer peptides, ERAP2 is more efficient with shorter peptides.[2][11][12][13] Therefore, inhibition of ERAP2 with **Erap2-IN-1** is expected to have a distinct impact on the final peptide repertoire presented to the immune system.

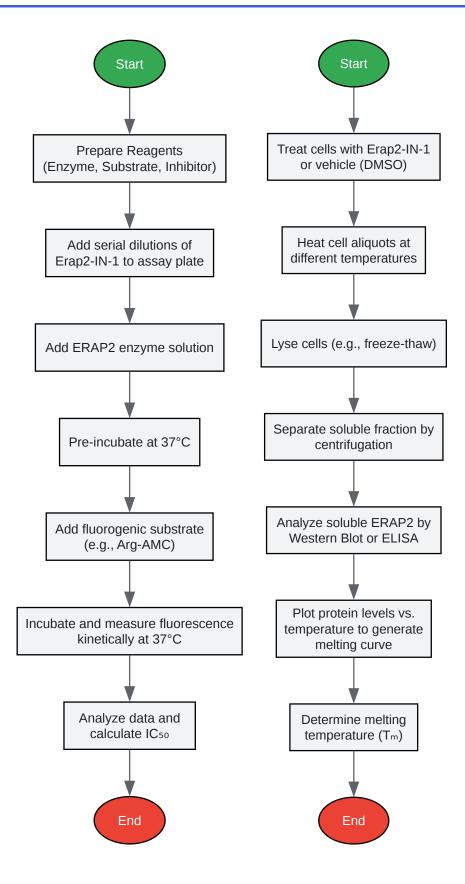
## **Signaling Pathway**

The primary signaling pathway influenced by **Erap2-IN-1** is the MHC class I antigen presentation pathway. A simplified diagram of this pathway is presented below.









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